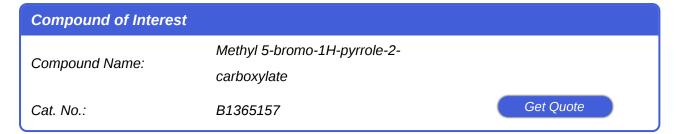


An In-depth Technical Guide to Methyl 5-bromo-1H-pyrrole-2-carboxylate

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 934-07-6

This technical guide provides a comprehensive overview of **Methyl 5-bromo-1H-pyrrole-2-carboxylate**, a halogenated pyrrole derivative. The document is intended for researchers, scientists, and professionals in the fields of medicinal chemistry, organic synthesis, and drug development. It details the physicochemical properties, synthesis protocols, and safety information for this compound. While this molecule is a valuable synthetic intermediate, its specific biological activities and mechanisms of action are not extensively documented in publicly available literature. Therefore, this guide also provides a general context for the biological significance of the broader class of pyrrole-containing molecules.

Chemical and Physical Properties

Methyl 5-bromo-1H-pyrrole-2-carboxylate is a white to off-white solid.[1] Its chemical structure features a pyrrole ring brominated at the 5-position with a methyl carboxylate group at the 2-position. This arrangement of functional groups makes it a versatile building block in organic synthesis. The quantitative properties of this compound are summarized in the table below.



Property	Value	Source
CAS Number	934-07-6	[2][3][4]
Molecular Formula	C ₆ H ₆ BrNO ₂	[2][3][4]
Molecular Weight	204.02 g/mol	[3][5]
Melting Point	101-103 °C	ChemicalBook
Boiling Point (Predicted)	290.5 ± 20.0 °C	ChemicalBook
Density (Predicted)	1.674 ± 0.06 g/cm ³	ChemicalBook
pKa (Predicted)	14.18 ± 0.50	[3]
Appearance	White to off-white solid	[1]
InChI Key	ZYBOXSDTMZRWBC- UHFFFAOYSA-N	[3]
SMILES	COC(=O)c1ccc(Br)[nH]1	[2]

Synthesis of Methyl 5-bromo-1H-pyrrole-2-carboxylate

The synthesis of **Methyl 5-bromo-1H-pyrrole-2-carboxylate** can be achieved through the bromination of Methyl 1H-pyrrole-2-carboxylate. A general laboratory-scale protocol is detailed below.

Experimental Protocol: Bromination of Methyl 1H-pyrrole-2-carboxylate

Materials:

- Methyl 1H-pyrrole-2-carboxylate
- N-Bromosuccinimide (NBS)
- Tetrahydrofuran (THF), anhydrous



- Methanol (MeOH), anhydrous
- Ethyl acetate
- Petroleum ether
- Silica gel for column chromatography
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve Methyl 1H-pyrrole-2-carboxylate (10 g, 80 mmol) in a solvent mixture of 800 mL of tetrahydrofuran (THF) and 400 mL of methanol (MeOH).[1]
- Cool the reaction mixture to 0 °C using an ice bath.[1]
- While maintaining the temperature at 0 °C, add N-bromosuccinimide (NBS; 15 g, 84 mmol) portion-wise over a period of 1.5 hours.[1]
- After the addition of NBS is complete, continue to stir the reaction mixture at 0 °C for an additional 2 hours.[1]
- Monitor the reaction progress using a suitable technique (e.g., TLC or LC-MS).
- Upon completion of the reaction, concentrate the mixture under reduced pressure using a rotary evaporator to remove the solvents.[1]
- Purify the resulting crude product by silica gel column chromatography, using an eluent of 2% ethyl acetate in petroleum ether.[1]







• Combine the fractions containing the desired product and concentrate under reduced pressure to yield **Methyl 5-bromo-1H-pyrrole-2-carboxylate** as a white solid.[1] The reported yield for this procedure is approximately 26%.[1]



Starting Materials THF/MeOH Solvent Methyl 1H-pyrrole-2-carboxylate N-Bromosuccinimide (NBS) Reaction Conditions Dissolution and Cooling to 0 $^{\circ}\text{C}$ Portion-wise Addition of NBS Stirring at 0 °C for 2h Workup and Purification Solvent Evaporation Silica Gel Chromatography Final Product Methyl 5-bromo-1H-pyrrole-2-carboxylate

Synthesis Workflow for Methyl 5-bromo-1H-pyrrole-2-carboxylate

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Synthesis Workflow



Safety Information

Methyl 5-bromo-1H-pyrrole-2-carboxylate should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.

GHS Hazard Statements:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Biological and Pharmacological Context

While specific biological targets and signaling pathway interactions for **Methyl 5-bromo-1H-pyrrole-2-carboxylate** are not well-defined in the available literature, the pyrrole scaffold is a prominent feature in numerous biologically active compounds.[6] Derivatives of pyrrole have been extensively investigated and developed for a wide range of therapeutic applications, including as antibacterial, antifungal, anticancer, and anti-inflammatory agents.[6][7]

The presence of a bromine atom and a methyl carboxylate group on the pyrrole ring of **Methyl 5-bromo-1H-pyrrole-2-carboxylate** makes it a key intermediate for the synthesis of more complex molecules with potential biological activities.[2] For instance, the carboxylic acid derivative, 5-bromo-1H-pyrrole-2-carboxylic acid, has been explored as a building block for novel antibacterial and anticancer agents.[8] Furthermore, various pyrrole derivatives have been shown to exhibit their therapeutic effects through mechanisms such as enzyme inhibition and disruption of cellular processes.

Given its structural features, **Methyl 5-bromo-1H-pyrrole-2-carboxylate** serves as a valuable starting material for the generation of compound libraries for high-throughput screening to identify novel bioactive molecules.



Compound Synthesis Methyl 5-bromo-1H-pyrrole-2-carboxylate Chemical Derivatization Compound Library Biological Screening High-Throughput Screening (HTS) In vitro Assays (e.g., Enzyme Inhibition, Cytotoxicity) Hit Identification and Validation Identification of 'Hits' Dose-Response Studies In vivo Models Lead Optimization Structure-Activity Relationship (SAR) Studies **Development of Lead Compounds**

Conceptual Workflow for Biological Activity Screening

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Biological Screening Workflow



Conclusion

Methyl 5-bromo-1H-pyrrole-2-carboxylate is a readily synthesizable chemical intermediate with significant potential in the field of drug discovery and development. Its utility as a scaffold for the creation of diverse molecular libraries makes it a valuable tool for identifying novel therapeutic agents. While its own biological profile is not extensively characterized, the well-established importance of the pyrrole moiety in medicinal chemistry suggests that derivatives of this compound are promising candidates for future research and development efforts. This guide provides foundational information to support the use of **Methyl 5-bromo-1H-pyrrole-2-carboxylate** in a research and development setting.

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